

# In-Depth Technical Guide to the Physical Characteristics of 2,4-Dibromophenol-d3

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## Compound of Interest

Compound Name: 2,4-Dibromophenol-d3

Cat. No.: B12388444

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the physical and chemical properties of the deuterated stable isotope, **2,4-Dibromophenol-d3**. Due to the limited availability of specific experimental data for this isotopologue, this guide also includes comprehensive data for the non-deuterated parent compound, 2,4-Dibromophenol, as a reference point. The inclusion of deuterium atoms will result in a higher molecular weight and may lead to slight variations in physical properties such as melting and boiling points. Spectroscopic data, particularly in Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS), will show significant differences.

## Physicochemical Properties

The following tables summarize the key physical and chemical data for both **2,4-Dibromophenol-d3** and its non-deuterated analog.

Table 1: General and Physical Properties

Property	2,4-Dibromophenol-d3	2,4-Dibromophenol
Appearance	Solid	White to slightly yellow or beige crystalline mass, powder, crystals, and/or chunks[1]
Molecular Formula	C <sub>6</sub> HD <sub>3</sub> Br <sub>2</sub> O	C <sub>6</sub> H <sub>4</sub> Br <sub>2</sub> O[1]
Molecular Weight	254.92 g/mol (calculated)	251.90 g/mol [1]
Melting Point	Data not available	36-39 °C[1]
Boiling Point	Data not available	154 °C at 11 mmHg[1]
Water Solubility	Data not available	Practically insoluble in water[1]
pKa	Data not available	7.86 ± 0.18 (Predicted)[1]

Table 2: Chemical Identifiers

Identifier	2,4-Dibromophenol-d3	2,4-Dibromophenol
CAS Number	Data not available	615-58-7[1]

## Safety Information

Safety data for **2,4-Dibromophenol-d3** is not readily available. The safety profile is expected to be similar to that of 2,4-Dibromophenol. Handle with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Work in a well-ventilated area or under a fume hood.

Table 3: Hazard Information for 2,4-Dibromophenol

Hazard Category	Information
Hazard Codes	T, Xi, Xn[1]
Risk Statements	20/21/22-25-36/37/38[1]
Safety Statements	26-28A-36/37/39-37/39-45[1]
Hazard Class	6.1[1]
Packing Group	II[1]
RIDADR	2811[1]

## Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **2,4-Dibromophenol-d3** are not widely published. The synthesis would likely involve the bromination of a deuterated phenol precursor. The following is a general protocol for the purification of the non-deuterated 2,4-Dibromophenol which may be adaptable.

### Purification of 2,4-Dibromophenol (General Protocol)

This protocol is based on standard laboratory procedures for the purification of phenolic compounds.

Objective: To purify crude 2,4-Dibromophenol.

Materials:

- Crude 2,4-Dibromophenol
- Chloroform ( $\text{CHCl}_3$ )
- Distillation apparatus
- Crystallization dish
- Filtration apparatus

## Procedure:

### Method 1: Crystallization

- Dissolve the crude 2,4-Dibromophenol in a minimal amount of chloroform.
- Cool the solution to  $-40^{\circ}\text{C}$  to induce crystallization.[\[1\]](#)
- Collect the crystals by filtration.
- Wash the crystals with a small amount of cold chloroform.
- Dry the crystals under vacuum to remove residual solvent.

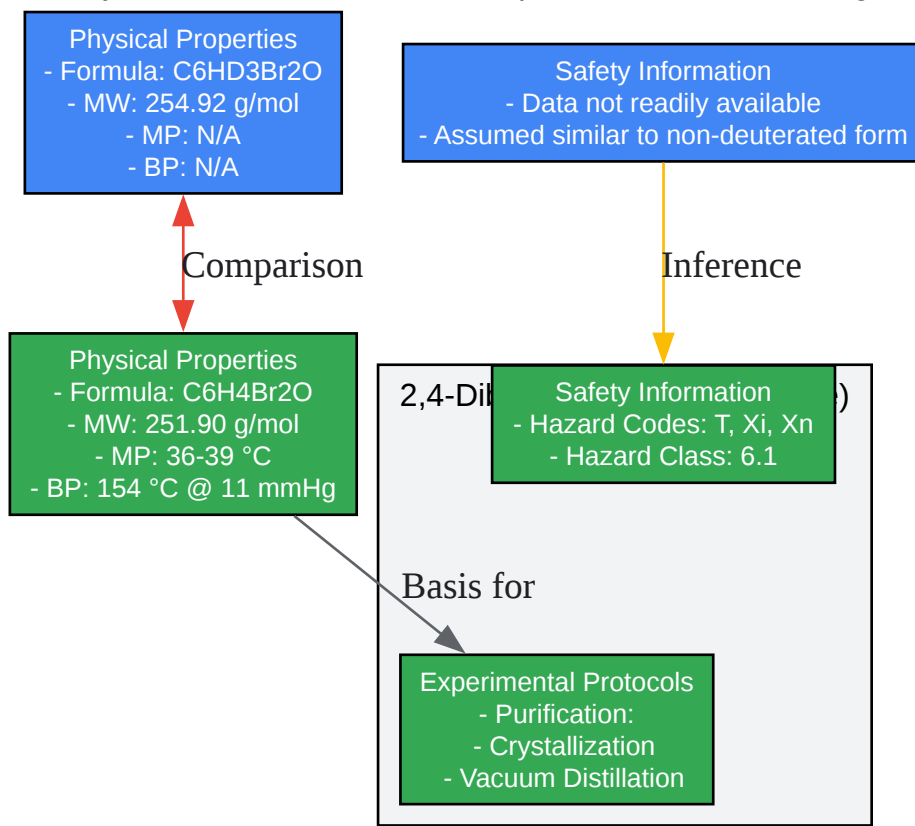
### Method 2: Vacuum Distillation

- Set up a vacuum distillation apparatus.
- Place the crude 2,4-Dibromophenol in the distillation flask.
- Heat the flask gently under vacuum.
- Collect the fraction that distills at the appropriate temperature and pressure for 2,4-Dibromophenol.

## Visualizations

The following diagram illustrates the key relationships of the information presented in this guide.

## Key Information for 2,4-Dibromophenol-d3 and its Analog



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## References

- 1. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [In-Depth Technical Guide to the Physical Characteristics of 2,4-Dibromophenol-d3]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12388444#2-4-dibromophenol-d3-physical-characteristics]

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